

molecular structure and weight of 3-Chloro-3'-morpholinomethyl benzophenone

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Compound of Interest

Compound Name: *3-Chloro-3'-morpholinomethyl benzophenone*

CAS No.: *898765-41-8*

Cat. No.: *B1359592*

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Technical Profile: 3-Chloro-3'-morpholinomethyl benzophenone

CAS Registry Number: 898765-41-8 Molecular Formula: $C_{18}H_{18}ClNO_2$ Molecular Weight: 315.79 g/mol

Executive Summary

3-Chloro-3'-morpholinomethyl benzophenone is a specialized heterocyclic organic building block used primarily in the synthesis of central nervous system (CNS) active agents and complex pharmaceutical intermediates. Structurally, it consists of a diaryl ketone core (benzophenone) asymmetrically substituted with a halogen (chlorine) and a solubilizing basic moiety (morpholinomethyl).

This dual-functionality makes it a critical scaffold in medicinal chemistry:

- The Benzophenone Core: Serves as a privileged structure for tubulin polymerization inhibitors and p38 MAP kinase inhibitors.
- The Morpholine Moiety: Enhances metabolic stability and aqueous solubility, often acting as a hydrogen bond acceptor in drug-receptor interactions.
- The Chlorine Substituent: Provides a handle for further cross-coupling reactions (e.g., Buchwald-Hartwig amination) or acts as a lipophilic metabolic blocker.

Molecular Architecture & Physicochemical Specifications[2]

Structural Connectivity

The molecule features two benzene rings linked by a carbonyl group (

hybridized). The steric bulk of the meta-substituents forces the phenyl rings to twist out of coplanarity to minimize repulsion, typically adopting a dihedral angle of ~45–55°.

Feature	Specification
SMILES	<chem>Clc1cccc(c1)C(=O)c2cccc(CN3CCOCC3)c2</chem>
InChI Key	XBHJBPWNYLXVHD-UHFFFAOYSA-N
Exact Mass	315.1026 Da
Heavy Atom Count	22
Rotatable Bonds	4 (Carbonyl-Aryl bonds, Methylene-Morpholine bond)
Topological Polar Surface Area (TPSA)	29.54 Å ² (Ketone + Tertiary Amine + Ether)
Predicted LogP	3.8 – 4.2 (Lipophilic)

Functional Group Analysis[4]

- Electrophilic Center: The ketone carbonyl (C=O) is susceptible to nucleophilic attack (e.g., Grignard reagents, hydride reduction).

- **Basic Center:** The tertiary nitrogen of the morpholine ring (approx. 7.5–8.0) allows for salt formation (e.g., HCl, oxalate) to improve bioavailability.
- **Metabolic Hotspots:** The methylene bridge (-CH₂-) is susceptible to oxidative dealkylation by CYP450 enzymes.

Synthetic Methodology

The synthesis of **3-Chloro-3'-morpholinomethyl benzophenone** typically follows a convergent pathway. The most robust industrial route involves the functionalization of a methylbenzophenone precursor via radical halogenation followed by nucleophilic substitution.

Core Synthesis Protocol (The "Benzylic Amination" Route)

Step 1: Precursor Assembly

Reaction: Friedel-Crafts Acylation or Suzuki Coupling.

- **Reagents:** 3-Chlorobenzoyl chloride + 3-Tolylboronic acid (Pd-catalyzed) or 3-Chlorobenzoyl chloride + Toluene (low selectivity, requires separation).
- **Intermediate:** 3-Chloro-3'-methylbenzophenone.

Step 2: Radical Bromination (Wohl-Ziegler Reaction)

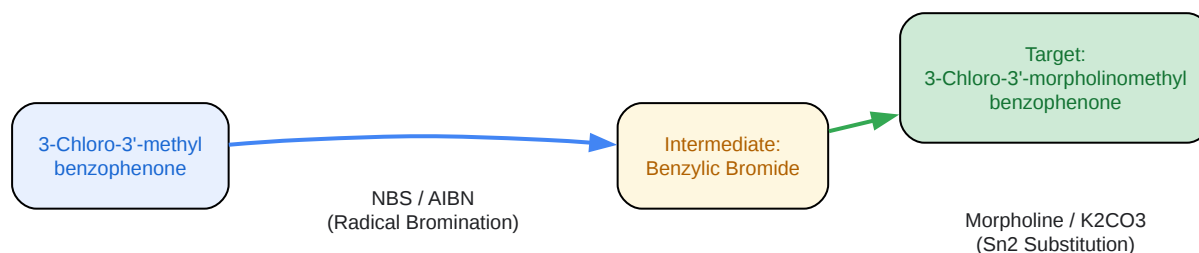
- **Reagents:** N-Bromosuccinimide (NBS), AIBN (initiator), CCl₄ or Trifluorotoluene (solvent).
- **Mechanism:** Radical abstraction of a benzylic hydrogen followed by recombination with bromine.
- **Critical Control:** Anhydrous conditions are required to prevent hydrolysis of the bromide.

Step 3: Nucleophilic Substitution

- **Reagents:** Morpholine (excess), K₂CO₃ (base), Acetonitrile or DMF.
- **Mechanism:** S_N2 attack of the morpholine nitrogen on the benzylic carbon.

- Purification: Acid-base extraction utilizes the basicity of the morpholine product to separate it from neutral impurities.

Visualization of Synthetic Logic



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Caption: Three-stage convergent synthesis converting the methyl precursor to the final morpholine derivative via a reactive bromide intermediate.

Analytical Characterization Protocols

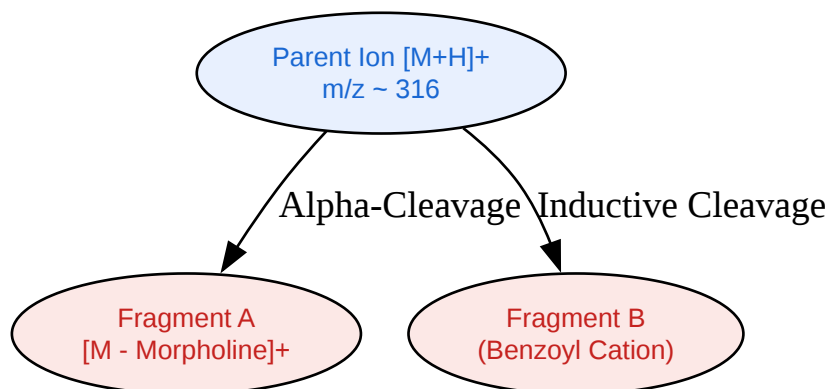
To validate the identity of the synthesized compound, the following spectral signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (400 MHz, CDCl₃):
 - Aromatic Region (6.8 – 7.8 ppm): Multiplet corresponding to 8 protons. The protons ortho to the carbonyl will be the most deshielded.
 - Benzylic Methylene (~3.5 – 3.6 ppm): A sharp singlet (2H). This is the diagnostic peak confirming the connection between the ring and the morpholine.
 - Morpholine Ring (~3.7 ppm & ~2.4 ppm): Two triplets (or broad multiplets). The protons adjacent to Oxygen appear downfield (~3.7 ppm); those adjacent to Nitrogen appear upfield (~2.4 ppm).

Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion: $[M+H]^+ = 316.1$ m/z (approx).
- Isotope Pattern: A characteristic 3:1 ratio for M and M+2 peaks due to the $^{35}\text{Cl}/^{37}\text{Cl}$ isotopes.
- Fragmentation Logic:
 - Loss of Morpholine radical (M - 86).
 - Cleavage at the benzylic position.



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Caption: Primary fragmentation pathways observed in ESI-MS analysis.

Handling, Safety, and Stability

- Physical State: Typically a light yellow to off-white solid.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The morpholine nitrogen is prone to N-oxidation if exposed to air/light over prolonged periods.
- Hazards:
 - Irritant: Causes skin and eye irritation (H315, H319).

- Acute Toxicity: Harmful if swallowed (H302).
- Solubility: Insoluble in water. Soluble in DCM, Chloroform, DMSO, and Methanol.

References

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Sources

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